Preparation of Sulfo-Cy7.5 Maleimide Stock Solution: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *Sulfo-Cy7.5 maleimide*

Cat. No.: *B12406915*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of **Sulfo-Cy7.5 maleimide**, a near-infrared fluorescent dye. Adherence to this protocol will ensure the accurate and consistent preparation of this reagent for use in various applications, including the labeling of biomolecules for in vivo imaging and other fluorescence-based assays.

Chemical and Spectroscopic Properties

Proper preparation of a **Sulfo-Cy7.5 maleimide** stock solution begins with an understanding of its key chemical and spectroscopic properties. This data is crucial for accurate concentration determination and proper handling of the dye.

© 2026 BenchChem. All rights reserved.

Property	Value	Reference(s)
Molecular Weight	1205.6 g/mol	[1]
Excitation Maximum (λex)	788 nm	[1][2]
Emission Maximum (λem)	797 - 808 nm	[1][2]
Molar Extinction Coefficient (ε)	222,000 $cm^{-1}M^{-1}$	[1]
Solubility	Water, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)	[1][3]
Storage (Solid)	-20°C, protected from light, desiccated	[4]
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months (aliquoted, protected from light)	[5]

Experimental Protocol

This protocol outlines the steps for preparing a 10 mM stock solution of **Sulfo-Cy7.5 maleimide**. It is critical to use anhydrous solvents to prevent hydrolysis of the maleimide group, which would render it unreactive to thiol groups.

Materials:

- **Sulfo-Cy7.5 maleimide**
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)
- Microcentrifuge tubes
- Pipettes and pipette tips
- Vortex mixer
- Spectrophotometer and cuvettes

© 2026 BenchChem. All rights reserved.

Procedure:

- Equilibration of the Dye: Before opening, allow the vial of **Sulfo-Cy7.5 maleimide** to warm to room temperature for at least 20 minutes. This prevents condensation of moisture onto the hygroscopic solid.
- Reconstitution of the Dye:
  - Briefly centrifuge the vial to collect all the powder at the bottom.
  - To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO or DMF. For example, to 1 mg of **Sulfo-Cy7.5 maleimide** (MW = 1205.6 g/mol), add 82.9 µL of solvent.
  - Vortex the vial thoroughly for several minutes to ensure the dye is completely dissolved.[6]
- Determination of Stock Solution Concentration:
  - Prepare a dilute solution of the stock in a suitable buffer (e.g., Phosphate Buffered Saline, pH 7.4) for spectrophotometric analysis.
  - Measure the absorbance (A) of the diluted solution at the excitation maximum (λex ≈ 788 nm).
  - Calculate the precise concentration of the stock solution using the Beer-Lambert law: Concentration (M) = A / (ε × l) Where:
    - A = Absorbance at 788 nm
    - ε = Molar extinction coefficient (222,000 $cm^{-1}M^{-1}$)
    - l = Path length of the cuvette in cm (typically 1 cm)[7]
- Aliquoting and Storage:
  - Aliquot the stock solution into small, single-use volumes in microcentrifuge tubes. This minimizes freeze-thaw cycles.

© 2026 BenchChem. All rights reserved.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[5] All solutions should be protected from light.

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **Sulfo-Cy7.5 maleimide** stock solution.



Click to download full resolution via product page

Caption: Workflow for **Sulfo-Cy7.5 Maleimide** Stock Solution Preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. sulfo-Cy7.5 maleimide | BroadPharm [broadpharm.com]
- 2. sulfo-Cyanine7.5 | AxisPharm [axispharm.com]
- 3. lumiprobe.com [lumiprobe.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. biotium.com [biotium.com]
- 7. courses.physics.illinois.edu [courses.physics.illinois.edu]

- To cite this document: BenchChem. [Preparation of Sulfo-Cy7.5 Maleimide Stock Solution: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12406915/docs#preparation-of-sulfo-cy7-5-maleimide-stock-solution-an-application-note-and-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check